

Propargyl Tosylate: A Comprehensive Technical Guide to Safe Handling

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Compound of Interest

Compound Name: *Propargyl-Tos*

Cat. No.: *B027881*

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For Researchers, Scientists, and Drug Development Professionals

Propargyl tosylate (CAS No. 6165-76-0) is a versatile reagent in organic synthesis, valued for its role in introducing the propargyl group into molecules, a key step in the synthesis of pharmaceuticals, agrochemicals, and other complex organic compounds.^[1] Its utility in click chemistry and as a linker in antibody-drug conjugates (ADCs) further underscores its importance in modern drug development.^[2] However, its reactivity also necessitates a thorough understanding and implementation of stringent safety protocols to mitigate potential hazards. This guide provides an in-depth overview of the safety precautions, handling procedures, and emergency responses required for the safe use of propargyl tosylate in a laboratory setting.

Hazard Identification and Risk Assessment

Propargyl tosylate is classified as a hazardous substance. A thorough risk assessment should be conducted before any handling.

Primary Hazards:

- Skin Irritation: Causes skin irritation.^{[3][4]}
- Serious Eye Irritation: Causes serious eye irritation.^{[3][4]}
- Respiratory Irritation: May cause respiratory irritation.^{[3][4]}

GHS Hazard Statements: H315, H319, H335[4]

Signal Word: Warning[4]

Engineering and Administrative Controls

To minimize exposure, a combination of engineering and administrative controls is essential.

- Ventilation: All handling of propargyl tosylate should be conducted in a well-ventilated area. [3] The use of a chemical fume hood is strongly recommended.[5]
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[6]
- Restricted Access: The area where propargyl tosylate is handled should be clearly marked and access restricted to authorized personnel only.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling propargyl tosylate.

- Eye and Face Protection: Wear chemical-resistant safety goggles or a face shield.[5] Standard laboratory safety glasses are not sufficient.
- Hand Protection: Chemical-resistant gloves are mandatory.[7] Given that no specific glove material is universally recommended, it is advisable to consult the glove manufacturer's resistance data for tosylates or similar chemicals.
- Skin and Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact.[8]
- Respiratory Protection: If working outside of a fume hood or if there is a risk of aerosol generation, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.[4]

Safe Handling and Storage

Handling:

- Avoid contact with skin, eyes, and clothing.[6]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[9]
- Wash hands thoroughly after handling.[3][9]
- Keep away from heat, sparks, and open flames.[6]
- Incompatible with strong oxidizing agents.[6][9]

Storage:

- Store in a tightly closed container in a well-ventilated place.[3]
- Recommended storage is in a refrigerator at 2-8°C.[4][10]
- Store locked up.[3]

Accidental Release and Emergency Procedures

Spill Response:

- Evacuate the area.
- Wear appropriate PPE, including respiratory protection.
- Absorb the spill with an inert, non-combustible material such as sand, silica gel, or vermiculite.[8][9]
- Collect the absorbed material into a suitable, labeled container for disposal.[6]
- Do not let the chemical enter drains.[5]

First Aid Measures:

- If on Skin: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[5][9] If skin irritation occurs, seek medical attention.[3]

- If in Eyes: Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, including under the eyelids.[\[3\]](#)[\[9\]](#) Remove contact lenses if present and easy to do. Continue rinsing.[\[3\]](#) Seek immediate medical attention from an ophthalmologist.[\[3\]](#)
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing.[\[3\]](#) If the person feels unwell, call a poison center or doctor.[\[3\]](#)
- If Swallowed: Rinse the mouth with water.[\[5\]](#) Immediately make the victim drink at least two glasses of water.[\[3\]](#) Seek medical attention.[\[5\]](#)

Disposal Considerations

Dispose of propargyl tosylate and any contaminated materials as hazardous waste.[\[3\]](#) This should be done through a licensed disposal company and in accordance with all local, state, and federal regulations.[\[5\]](#)

Quantitative Data Summary

Property	Value	Source(s)
CAS Number	6165-76-0	[1] [4] [10]
Molecular Formula	$C_{10}H_{10}O_3S$	[1] [6] [10]
Molecular Weight	210.25 g/mol	[4] [10]
Appearance	Clear colorless to brown liquid	[1]
Density	1.215 g/mL at 20 °C	[4]
Flash Point	100 °C (212 °F) - closed cup	[4]
Storage Temperature	2-8°C	[4] [10]

Experimental Protocol: General Handling Procedure

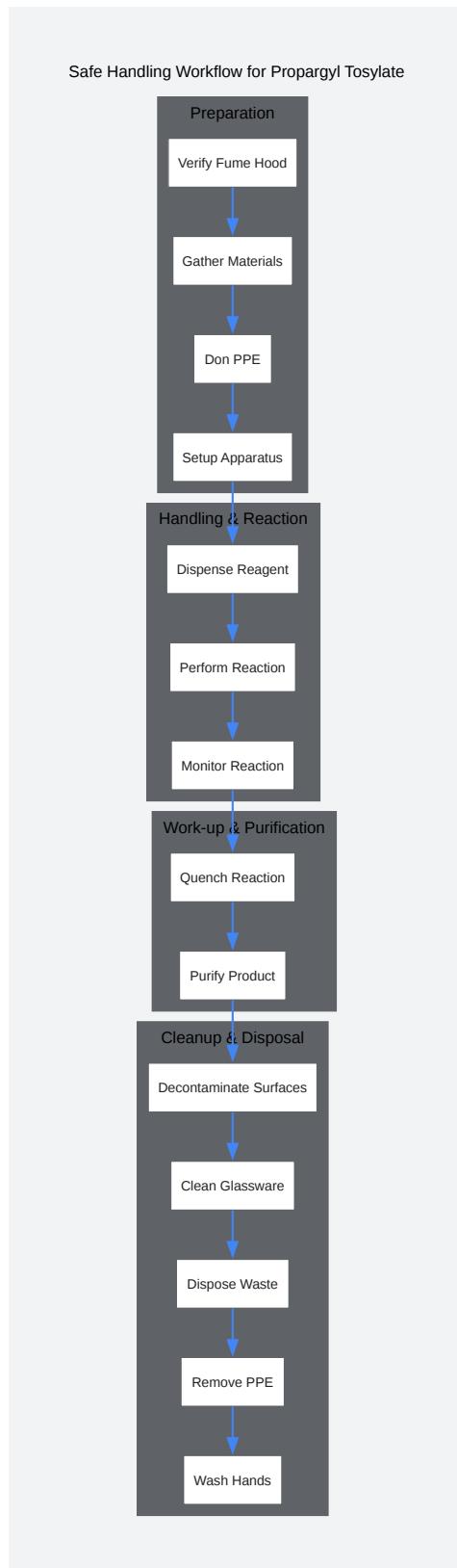
The following is a generalized procedure for handling propargyl tosylate in a laboratory setting. Specific experimental conditions may require modifications to this protocol.

- Preparation:

- Ensure a chemical fume hood is certified and functioning correctly.
- Gather all necessary materials, including propargyl tosylate, solvents, reagents, and glassware.
- Don all required personal protective equipment (goggles, gloves, lab coat).
- Set up the reaction apparatus within the fume hood.

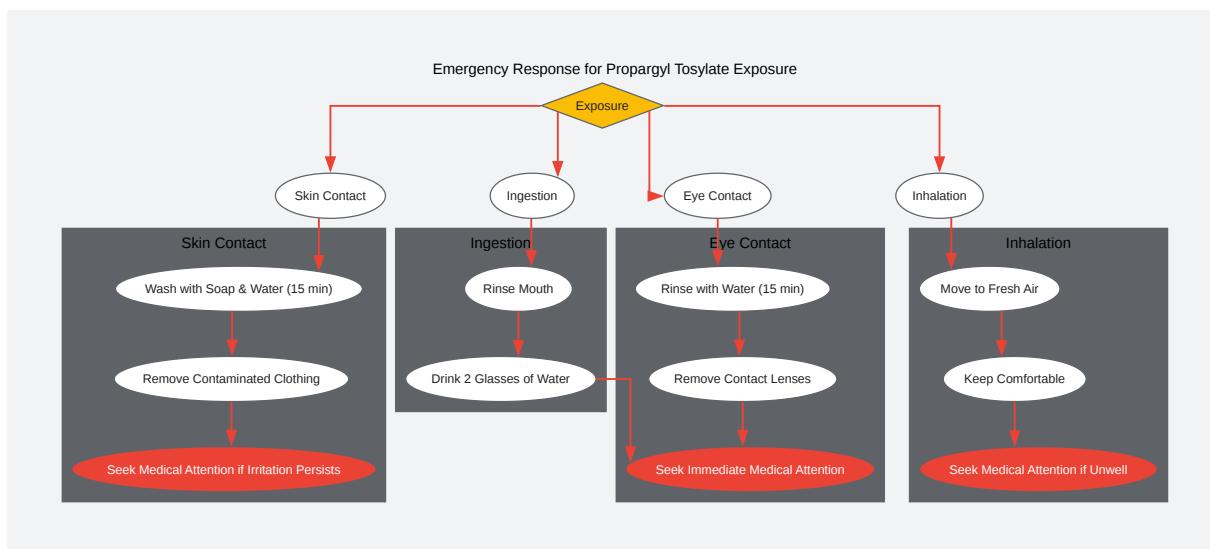
- Dispensing and Reaction:
 - Carefully measure and dispense the required amount of propargyl tosylate using appropriate techniques to avoid spills and aerosol generation.
 - Perform the reaction in a closed or contained system whenever possible.
 - Maintain constant vigilance over the reaction, noting any unexpected changes.
- Work-up and Purification:
 - Quench the reaction carefully, being mindful of any potential exotherms.
 - Perform extractions and other purification steps within the fume hood.
 - Handle all waste streams as hazardous.
- Decontamination and Cleanup:
 - Wipe down all work surfaces with an appropriate decontaminating solution.
 - Thoroughly clean all glassware that came into contact with propargyl tosylate.
 - Properly dispose of all contaminated disposable materials in a designated hazardous waste container.
 - Remove and properly store or dispose of PPE.
 - Wash hands thoroughly with soap and water.

Visualized Workflows



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Caption: Workflow for safe handling of propargyl tosylate.



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Caption: Emergency response for propargyl tosylate exposure.

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